

A Spectroscopic Comparison of 4-(Methylsulfonyl)benzaldehyde and Its Precursors

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Compound of Interest

Compound Name: 4-(Methylsulfonyl)benzaldehyde

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This guide presents a detailed spectroscopic comparison of the pharmaceutical intermediate **4-(Methylsulfonyl)benzaldehyde** and its common precursors, 4-fluorobenzaldehyde and sodium methanesulfinate. The objective is to provide researchers, scientists, and drug development professionals with a comprehensive analysis of the key distinguishing spectral features of these compounds, supported by experimental data and protocols.

Spectroscopic Data Summary

The following tables summarize the key spectroscopic data for **4-(Methylsulfonyl)benzaldehyde** and its precursors. This data is essential for monitoring reaction progress and for the quality control of the final product.

Table 1: ¹H NMR Spectroscopic Data

Compound	Solvent	Chemical Shift (δ) ppm and Multiplicity
4-(Methylsulfonyl)benzaldehyde	CDCl ₃	10.1 (s, 1H, -CHO), 8.1 (d, 2H, Ar-H), 7.9 (d, 2H, Ar-H), 3.1 (s, 3H, -SO ₂ CH ₃)
4-Fluorobenzaldehyde	CDCl ₃	9.9 (s, 1H, -CHO), 7.9 (m, 2H, Ar-H), 7.2 (m, 2H, Ar-H)[1][2][3]
Sodium Methanesulfinate	D ₂ O	2.7 (s, 3H, -SO ₂ CH ₃)[4][5]

Table 2: IR Spectroscopic Data

Compound	Key Absorptions (cm ⁻¹)	Functional Group
4-(Methylsulfonyl)benzaldehyde	~1705 (s)	C=O (aldehyde)
	~1322 (s), ~1150 (s)	S=O (sulfonyl)[6]
4-Fluorobenzaldehyde	~1700 (s)	C=O (aldehyde)[7][8][9][10]
	~1230 (s)	C-F
Sodium Methanesulfinate	~1000-1050 (s), ~950-1000 (s)	S=O (sulfinate)[11][12][13]

Table 3: Mass Spectrometry Data

Compound	Ionization Mode	Molecular Ion (m/z)	Key Fragments (m/z)
4-(Methylsulfonyl)benzaldehyde	EI	184[14][15][16]	183, 155, 123, 105, 77
4-Fluorobenzaldehyde	EI	124[17][18][19][20]	123, 95, 75[17][18]
Sodium Methanesulfinate	ESI ⁻	83 (M-Na) ⁻	-

Experimental Protocols

Detailed methodologies for the synthesis of **4-(Methylsulfonyl)benzaldehyde** and its subsequent spectroscopic analysis are provided below.

Synthesis of 4-(Methylsulfonyl)benzaldehyde

Materials:

- 4-Fluorobenzaldehyde
- Sodium methanesulfinate
- Dimethyl sulfoxide (DMSO)
- Water
- Ethyl acetate
- Brine

Procedure:

- In a round-bottom flask, dissolve 4-fluorobenzaldehyde and sodium methanesulfinate in DMSO.
- Heat the reaction mixture at a specified temperature (e.g., 120 °C) and monitor the reaction progress using Thin Layer Chromatography (TLC).
- Upon completion, cool the reaction mixture to room temperature and pour it into water.
- Extract the aqueous layer with ethyl acetate.
- Wash the combined organic layers with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
- Purify the crude product by recrystallization or column chromatography to obtain **4-(Methylsulfonyl)benzaldehyde**.

Spectroscopic Analysis

Nuclear Magnetic Resonance (NMR) Spectroscopy:

- Sample Preparation: Dissolve approximately 10-20 mg of the sample in 0.6 mL of a deuterated solvent (e.g., CDCl_3 or D_2O) in an NMR tube.
- Instrumentation: Acquire ^1H NMR spectra on a standard NMR spectrometer (e.g., 400 MHz).
- Data Acquisition: Obtain spectra at room temperature with a sufficient number of scans to achieve a good signal-to-noise ratio.

Infrared (IR) Spectroscopy:

- Sample Preparation: For solid samples, use the KBr pellet method or Attenuated Total Reflectance (ATR). For liquid samples, a thin film can be prepared between two salt plates.
- Instrumentation: Record IR spectra using an FTIR spectrometer.
- Data Acquisition: Acquire spectra over a range of $4000\text{--}400\text{ cm}^{-1}$ with a resolution of 4 cm^{-1} .
[\[11\]](#)

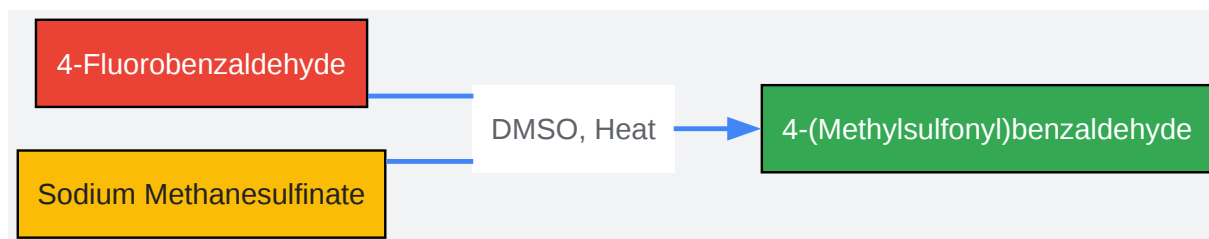
Mass Spectrometry (MS):

- Sample Preparation: Dissolve a small amount of the sample in a suitable volatile solvent (e.g., methanol or acetonitrile).
- Instrumentation: Analyze the sample using a mass spectrometer, with either Electron Ionization (EI) for volatile compounds or Electrospray Ionization (ESI) for less volatile or ionic compounds.
- Data Acquisition: Acquire mass spectra over an appropriate m/z range. For GC-MS, a temperature program can be used to separate components before detection.[\[18\]](#)

Visualizations

Synthetic Pathway

The following diagram illustrates the synthesis of **4-(Methylsulfonyl)benzaldehyde** from its precursors.

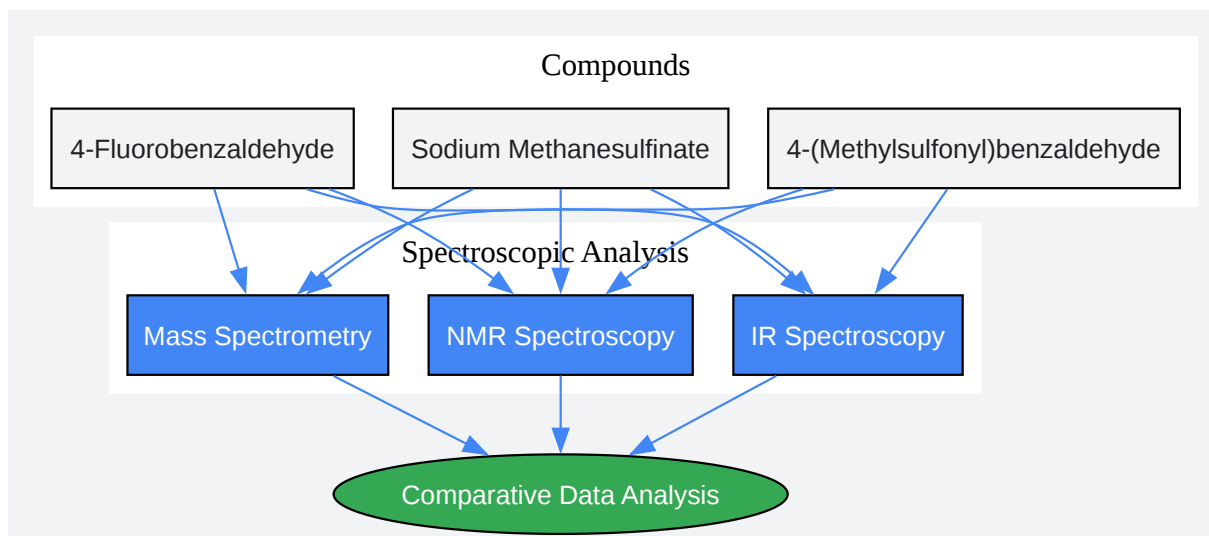


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Caption: Synthetic route to **4-(Methylsulfonyl)benzaldehyde**.

Experimental Workflow

This diagram outlines the general workflow for the spectroscopic comparison of the compounds.



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Caption: Workflow for spectroscopic comparison.

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References

- 1. 4-Fluorobenzaldehyde(459-57-4) 1H NMR spectrum [chemicalbook.com]
- 2. rsc.org [rsc.org]
- 3. spectrabase.com [spectrabase.com]
- 4. Sodium methanesulfinate(20277-69-4) 1H NMR spectrum [chemicalbook.com]
- 5. SODIUM METHANESULFONATE(2386-57-4) 1H NMR spectrum [chemicalbook.com]
- 6. researchgate.net [researchgate.net]
- 7. Benzaldehyde, 4-fluoro- [webbook.nist.gov]
- 8. 4-Fluorobenzaldehyde(459-57-4) IR Spectrum [m.chemicalbook.com]
- 9. spectrabase.com [spectrabase.com]
- 10. spectrabase.com [spectrabase.com]
- 11. benchchem.com [benchchem.com]
- 12. Sodium methanesulfinate | CH₃NaO₂S | CID 2733271 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 13. Sodium methanesulfinate(20277-69-4) IR Spectrum [chemicalbook.com]
- 14. 4-(Methylsulfonyl)benzaldehyde | C₈H₈O₃S | CID 220376 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 15. dev.spectrabase.com [dev.spectrabase.com]
- 16. dev.spectrabase.com [dev.spectrabase.com]
- 17. 4-Fluorobenzaldehyde | C₇H₅FO | CID 68023 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 18. benchchem.com [benchchem.com]
- 19. 4-Fluorobenzaldehyde(459-57-4) MS [m.chemicalbook.com]
- 20. Benzaldehyde, 4-fluoro- [webbook.nist.gov]

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